Technical Whitepaper: Structural Characterization and Physicochemical Profiling of 2-Nitrosoisoindoline

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Compound of Interest

Compound Name:	*2-nitroso-2,3-dihydro-1H-isoindole*
CAS No.:	*59164-27-1*
Cat. No.:	*B6252146*

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Executive Summary

2-Nitrosoisoindoline (also referred to as

-nitrosoisoindoline) is a bicyclic nitrosamine formed by the

-nitrosation of isoindoline. With a molecular weight of 148.16 g/mol , it belongs to the "Cohort of Concern" regarding mutagenic impurities in pharmaceutical products. This guide details its physicochemical properties, synthesis pathways, and structural behavior—specifically focusing on the restricted rotation of the

bond which complicates spectroscopic analysis.

Physicochemical Fundamentals

Identity and Molecular Metrics

Unlike its isomer 1-nitrosoindoline (where the nitrogen is directly fused to the benzene ring), 2-nitrosoisoindoline contains a nitrogen atom in the 2-position of a saturated pyrrolidine ring

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fused to a benzene core. This symmetry is critical for interpreting spectral data.

Property	Value / Description
IUPAC Name	2-Nitroso-2,3-dihydro-1H-isoindole
Common Name	-Nitrosoisoindoline
Molecular Formula	
Molecular Weight	148.16 g/mol
Monoisotopic Mass	148.0637 Da
CAS Number	7633-57-0 (often conflated with isomers; verify specific structure)
Physical State	Yellow oil or low-melting solid (typical of low-MW nitrosamines)
Solubility	Soluble in DCM, DMSO, Methanol; sparingly soluble in water

Structural Geometry

The molecule consists of a planar benzene ring fused to a five-membered nitrogen-containing ring. The nitroso group (

) is coplanar with the amine nitrogen, creating a distinct electronic environment due to resonance.

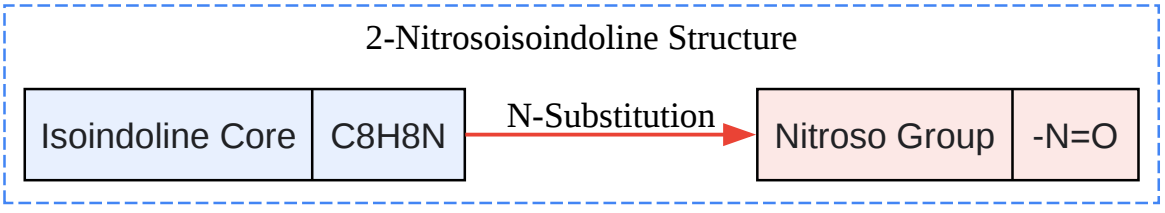

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Figure 1: Modular decomposition of the 2-nitrosoisoindoline structure.

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Synthesis and Formation Mechanism

Synthetic Pathway

The primary route to 2-nitrosoisoindoline is the electrophilic nitrosation of isoindoline (often available as isoindoline hydrochloride) using nitrous acid generated in situ.

Protocol:

- Dissolution: Dissolve Isoindoline HCl (1.0 eq) in dilute aqueous HCl or acetic acid.
- Nitrosation: Cool to 0–5 °C. Dropwise add aqueous

  (1.2 eq).
- Extraction: The product typically separates as an oil or precipitate. Extract with Dichloromethane (DCM).
- Purification: Wash with bicarbonate to remove acid; dry over

  .

Reaction Mechanism

The reaction proceeds via the formation of the nitrosonium ion (

), which attacks the nucleophilic lone pair of the secondary amine.

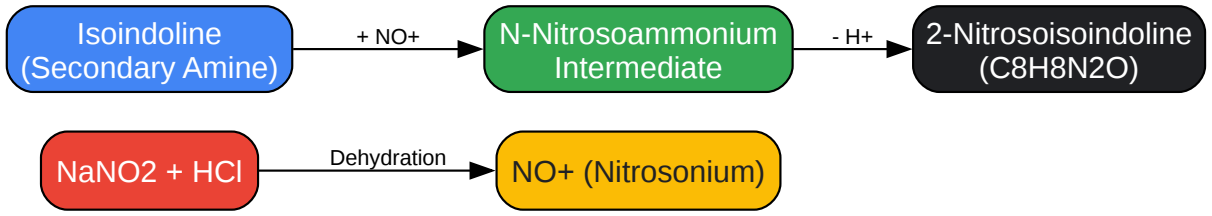

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Figure 2: Electrophilic nitrosation mechanism forming 2-nitrosoisoindoline.

Structural Elucidation & Spectroscopic Analysis[1]

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NMR Spectroscopy and Rotamerism

A defining feature of

-nitroso compounds is the restricted rotation around the

bond due to partial double-bond character (resonance contribution from

). This creates syn and anti rotamers.

- Symmetry Breaking: Although the isoindoline core is chemically symmetric, the

  -nitroso group breaks this symmetry. The oxygen atom of the nitroso group will be syn to one methylene group (

) and anti to the other (

).

- 1H NMR (CDCl3, 400 MHz):
  - Aromatic Region (7.1 - 7.4 ppm): Multiplet (4H).
  - Methylene Region (4.6 - 5.2 ppm): You will typically observe two distinct signals (often broad singlets or split doublets) rather than a single peak for the 4 protons.
  - Explanation: The methylene protons syn to the nitroso oxygen are deshielded (shifted downfield, ~5.2 ppm) compared to those anti to the oxygen (~4.8 ppm).
  - Temperature Dependence: At high temperatures (>100 °C), these peaks may coalesce into a single singlet as rotation becomes fast on the NMR timescale.

Mass Spectrometry (MS)

Fragmentation patterns are critical for confirming the nitrosamine structure, particularly to distinguish it from nitro compounds.

- Molecular Ion:

  Da.

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- Diagnostic Loss (M - 30): The most characteristic fragmentation is the loss of the radical (30 Da), yielding a radical cation at .
- Secondary Loss: Subsequent loss of or ring opening.

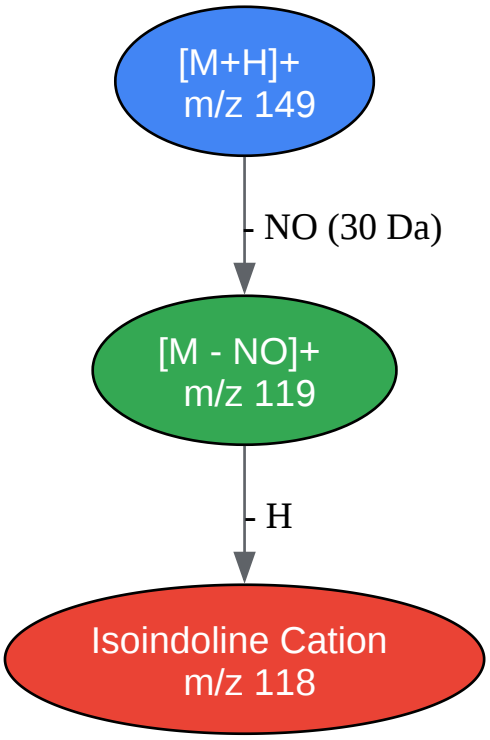

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Figure 3: Proposed MS fragmentation pathway for N-nitrosoisoindoline.

Infrared Spectroscopy (IR)

- N=O Stretch: Strong band at 1450–1480 cm^{-1}. This is lower than a carbonyl stretch but very characteristic of nitrosamines.
- Absence of N-H: No peak at 3300 cm^{-1} (confirming full substitution of the amine).

Biological Context & Safety (E-E-A-T)

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Mutagenicity (Ames Test)

2-Nitrosoisoindoline is classified within the Nitrosamine Cohort of Concern (Class 1 mutagenic impurities).

- Mechanism: Metabolic activation (alpha-hydroxylation) is difficult for this specific structure because the alpha-carbons are part of a ring system and lack the free rotation of acyclic chains, but activation can still occur via ring oxidation.
- Regulatory Limit: In the absence of compound-specific toxicology data, the FDA/EMA default Acceptable Intake (AI) for nitrosamines is 18 ng/day or 26.5 ng/day, though read-across from N-nitrosopyrrolidine may allow for category-specific adjustments.

Control Strategy

- Avoidance: Avoid using nitrite salts in the presence of isoindoline precursors under acidic conditions.
- Scavengers: Use ascorbic acid or alpha-tocopherol during manufacturing to quench nitrosating agents.

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- To cite this document: BenchChem. [Technical Whitepaper: Structural Characterization and Physicochemical Profiling of 2-Nitrosoisoindoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6252146/docs#technical-whitepaper-structural-characterization-and-physicochemical-profiling-of-2-nitrosoisoindoline]

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